

An In-depth Technical Guide to the Chemical Structure of Dioxadrol

Author: BenchChem Technical Support Team. Date: May 2026

Compound of Interest

Compound Name: Dioxadrol
CAS No.: 6495-46-1
Cat. No.: B1208953

Get Quote

For researchers, scientists, and drug development professionals, a comprehensive understanding of a molecule's chemical structure is paramount to elucidating its function and potential therapeutic applications. This guide provides a detailed exploration of the chemical architecture of **Dioxadrol**, a dissociative anesthetic with significant activity as an NMDA receptor antagonist.

Core Chemical Identity

Dioxadrol, a synthetic compound, is chemically classified as a diarylmethane derivative.^[1] Its fundamental structure consists of a piperidine ring linked to a 2,2-diphenyl-1,3-dioxolane moiety.

Identifier	Value	Source
IUPAC Name	2-(2,2-diphenyl-1,3-dioxolan-4-yl)piperidine	[1]
Molecular Formula	C ₂₀ H ₂₃ NO ₂	[1][2][3]
Molar Mass	309.40 g/mol	[1][2]
CAS Number	4741-41-7	[2][3]
SMILES	C1CCNC(C1)C2COC(O2) (C3=CC=CC=C3)C4=CC=CC=C4	[1]

Stereochemistry: The Basis of Biological Specificity

Dioxadrol possesses two chiral centers, leading to the existence of four possible stereoisomers.^{[4][5]} The biological activity of **Dioxadrol** is highly dependent on its stereochemistry, with the different isomers exhibiting markedly different pharmacological profiles.

The two primary enantiomeric pairs are designated as alpha (α) and beta (β). The α -isomers are the most pharmacologically significant.

- Dexoadrol (α -(+)-Dioxadrol)**: This is the dextrorotatory isomer and is responsible for the potent phencyclidine (PCP)-like activity.^[4] Its absolute configuration has been determined to be (2S)-2-[(4S)-2,2-di(phenyl)-1,3-dioxolan-4-yl]piperidine.^{[2][3][6]} Dexoadrol is the isomer that acts as a potent non-competitive NMDA receptor antagonist.^{[2][3]}
- Levoadrol (α -(-)-Dioxadrol)**: This is the levorotatory isomer and displays significantly lower affinity for the PCP binding site on the NMDA receptor and lacks the characteristic PCP-like behavioral effects.^[4]

The β -isomers of **dioxadrol** have not been found to exhibit significant PCP-like activity.^[4] The profound difference in activity between Dexoadrol and Levoadrol underscores the critical importance of the specific 3D arrangement of the molecule for its interaction with the NMDA receptor.

Synthesis and Structural Modifications

The synthesis of **Dioxadrol** and its analogs has been a subject of medicinal chemistry research to understand its structure-activity relationships (SAR). Key synthetic strategies often involve the formation of the dioxolane ring and the coupling of the piperidine moiety.

A notable synthetic approach involves a hetero-Diels-Alder reaction, which has been utilized to create various analogs with modifications to the piperidine ring.[7][8] The synthesis of chiral non-racemic dexodaxrol analogues has been achieved using an imino-Diels-Alder reaction with an enantiomerically pure imine derived from D-mannitol.[9]

SAR studies have revealed several key structural features crucial for high NMDA receptor affinity:[9][10][11]

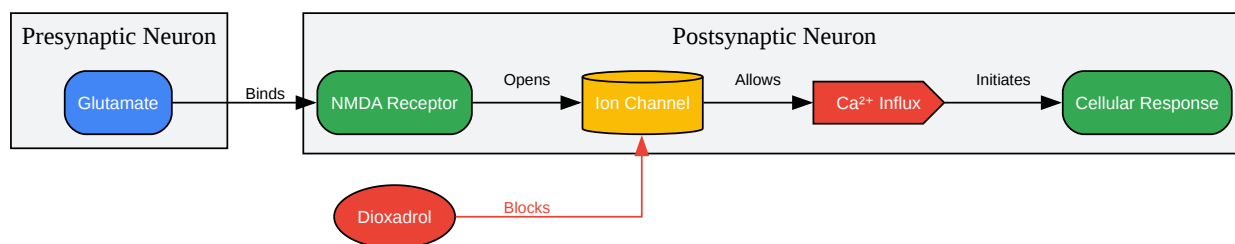
- The (S,S)-configuration at the junction of the piperidine and dioxolane rings is essential for potent activity.[9]
- The presence of two phenyl groups or one phenyl and a small alkyl group at the acetalic center of the dioxolane ring contributes to high affinity.[10]
- The piperidine ring is important for activity, though some modifications are tolerated. However, N-alkylation of the piperidine nitrogen leads to a loss of activity.[11]
- The oxygen atoms in the dioxolane ring are critical for receptor interaction.[10]

Mechanism of Action: A Structural Perspective

Dioxadrol exerts its pharmacological effects primarily through its interaction with the N-methyl-D-aspartate (NMDA) receptor, a crucial ionotropic glutamate receptor involved in synaptic plasticity, learning, and memory.[2][3][12]

Dexodaxrol, the active isomer, acts as a non-competitive antagonist at the NMDA receptor.[3][13] It binds to a site within the ion channel of the receptor, often referred to as the phencyclidine (PCP) binding site, which is distinct from the glutamate and glycine binding sites.[10] This binding event physically blocks the flow of ions through the channel, thereby inhibiting the receptor's function.

The following diagram illustrates the interaction of **Dioxadrol** with the NMDA receptor signaling pathway.



[Click to download full resolution via product page](#)

Caption: **Dioxadrol**'s mechanism of action at the NMDA receptor.

Conclusion

The chemical structure of **Dioxadrol** is a compelling example of how stereochemistry dictates biological function. The precise three-dimensional arrangement of its constituent rings and functional groups is directly responsible for its potent and selective antagonism of the NMDA receptor. This detailed understanding of its molecular architecture is fundamental for the rational design of new therapeutic agents targeting the glutamatergic system and for comprehending the molecular basis of dissociative anesthesia.

References

- Dexoadrol. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHPWoJjnpCuJ_9c5jo2CsJH7cYiWVmA5k3aHoNTmeIObhvzIIINuRWPcCpg6tn1JLHj3LM1_J-McV3w1Xn4db8bExxfQavl7Yp3S6FuxnFgO8Yx_qjiMU56fO9vuDpi9E9IzJnAOt69IDixnTRS5jSWpU6GYOwYQAYGM5OB_A_4zdY=]
- Dexoadrol - Wikipedia. [URL: <https://en.wikipedia.org/wiki/Dexoadrol>]
- Brady, K. T., et al. "Enantiomeric and diastereomeric **dioxadrols**: behavioral, biochemical and chemical determination of the configuration necessary for phencyclidine-like properties." *Journal of Pharmacology and Experimental Therapeutics* 243.3 (1987): 1153-1159. [URL: <https://pubmed.ncbi.nlm.nih.gov/2822892/>]
- **Dioxadrol** | C20H23NO2 | CID 66270 - PubChem. [URL: <https://pubchem.ncbi.nlm.nih.gov/compound/Dioxadrol>]
- **DIOXADROL** - gsrs. [URL: <https://gsrs.ncats.nih.gov/ginas/app/beta/substances/4D70V7R51N>]
- Dexoadrol | C20H23NO2 | CID 3034023 - PubChem. [URL: <https://pubchem.ncbi.nlm.nih.gov/compound/Dexoadrol>]
- Aepkers, M., and B. Wünsch. "Synthesis and NMDA receptor affinity of dexoadrol analogues with modifications in position 4 of the piperidine ring." *MedChemComm* 1.2 (2010): 129-134. [URL: <https://pubs.rsc.org/en/content/articlelanding/2010/md/c0md00028a>]
- Sax, M., and B. Wünsch. "Relationships between the structure of dexoadrol and etoadrol analogues and their NMDA receptor affinity." *Current topics in medicinal chemistry* 6.7 (2006): 723-732. [URL: <https://pubmed.ncbi.nlm.nih.gov/16719812/>]
- Jacobson, A. E., et al. "Analogues of the dioxolanes dexoadrol and etoadrol as potential phencyclidine-like agents. Synthesis and structure-activity relationships." *Journal of medicinal chemistry* 33.4 (1990): 1145-1151. [URL: <https://pubmed.ncbi.nlm.nih.gov/2156891/>]
- Dexoadrol and its bioisosteres: structure, synthesis, and pharmacological activity. [URL: https://www.researchgate.net/publication/353728612_Dexoadrol_and_its_bioisosteres_structure_synthesis_and_pharmacological_activity]
- Scheme 7. Synthesis of dexoadrol. Reagents and conditions: a) 1) H₂,... - ResearchGate. [URL: https://www.researchgate.net/figure/Scheme-7-Synthesis-of-dexoadrol-Reagents-and-conditions-a-1-H2-Pd-C-EtOH-rt-98-2_fig6_353728612]
- Etoadrol - Wikipedia. [URL: <https://en.wikipedia.org/wiki/Etoadrol>]
- Aepkers, M., et al. "Synthesis and NMDA-receptor affinity of 4-oxo-dexoadrol derivatives." *Archiv der Pharmazie* 338.8 (2005): 367-372. [URL: <https://pubmed.ncbi.nlm.nih.gov/16152062/>]
- Aepkers, M., et al. "Synthesis and SAR studies of chiral non-racemic dexoadrol analogues as uncompetitive NMDA receptor antagonists." *Bioorganic & medicinal chemistry* 18.22 (2010): 7854-7865. [URL: <https://pubmed.ncbi.nlm.nih.gov/20934892/>]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. Dioxadrol | C20H23NO2 | CID 66270 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. Dexoadrol [medbox.iiab.me]
3. Dexoadrol - Wikipedia [en.wikipedia.org]
4. Enantiomeric and diastereomeric dioxadrols: behavioral, biochemical and chemical determination of the configuration necessary for phencyclidine-like properties - PubMed [pubmed.ncbi.nlm.nih.gov]
5. gsrs.ncats.nih.gov [gsrs.ncats.nih.gov]
6. Dexoadrol | C20H23NO2 | CID 3034023 - PubChem [pubchem.ncbi.nlm.nih.gov]
7. Synthesis and NMDA receptor affinity of dexoadrol analogues with modifications in position 4 of the piperidine ring - MedChemComm (RSC Publishing) [pubs.rsc.org]
8. Synthesis and NMDA-receptor affinity of 4-oxo-dexoadrol derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
9. Synthesis and SAR studies of chiral non-racemic dexoadrol analogues as uncompetitive NMDA receptor antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
10. Relationships between the structure of dexoadrol and etoadrol analogues and their NMDA receptor affinity - PubMed [pubmed.ncbi.nlm.nih.gov]
11. Analogues of the dioxolanes dexoadrol and etoadrol as potential phencyclidine-like agents. Synthesis and structure-activity relationships - PubMed [pubmed.ncbi.nlm.nih.gov]

- [12. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [13. Etoxadrol - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure of Dioxadrol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1208953/docs#an-in-depth-technical-guide-to-the-chemical-structure-of-dioxadrol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)